

# An In-depth Technical Guide to 1,3-Dichloro-3-methylbutane

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## Compound of Interest

Compound Name: 1,3-Dichloro-3-methylbutane

Cat. No.: B052916

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CAS Number: 624-96-4 Chemical Formula: C<sub>5</sub>H<sub>10</sub>Cl<sub>2</sub>

This technical guide provides a comprehensive overview of **1,3-dichloro-3-methylbutane**, a versatile chlorinated hydrocarbon used as a key intermediate and reagent in organic synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the compound's physicochemical properties, spectral data, synthesis, reactivity, and applications, with a focus on its utility in constructing complex molecules.

## Physicochemical and Spectral Properties

**1,3-Dichloro-3-methylbutane** is a colorless liquid known for its reactivity in various chemical transformations.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of **1,3-Dichloro-3-methylbutane**

Property	Value	Source
IUPAC Name	1,3-dichloro-3-methylbutane	[2][3]
Molecular Weight	141.04 g/mol	[2][4]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Cl <sub>2</sub>	[2][3][4][5][6]
Melting Point	-75.05°C (estimate)	[1][6]
Boiling Point	145.5 - 149.59°C (estimate)	[1][4][6]
Density	1.053 - 1.0718 g/cm <sup>3</sup>	[1][4][6]
Flash Point	36.4°C	[1][4]
Refractive Index	1.4442	[1][6]
Vapor Pressure	6.11 mmHg at 25°C	[1]
SMILES	<chem>CC(C)(CCCl)Cl</chem>	[2]
InChIKey	QGCOTJZDMVMLRQ-UHFFFAOYSA-N	[2][3]

Table 2: Spectral Data Summary for **1,3-Dichloro-3-methylbutane**

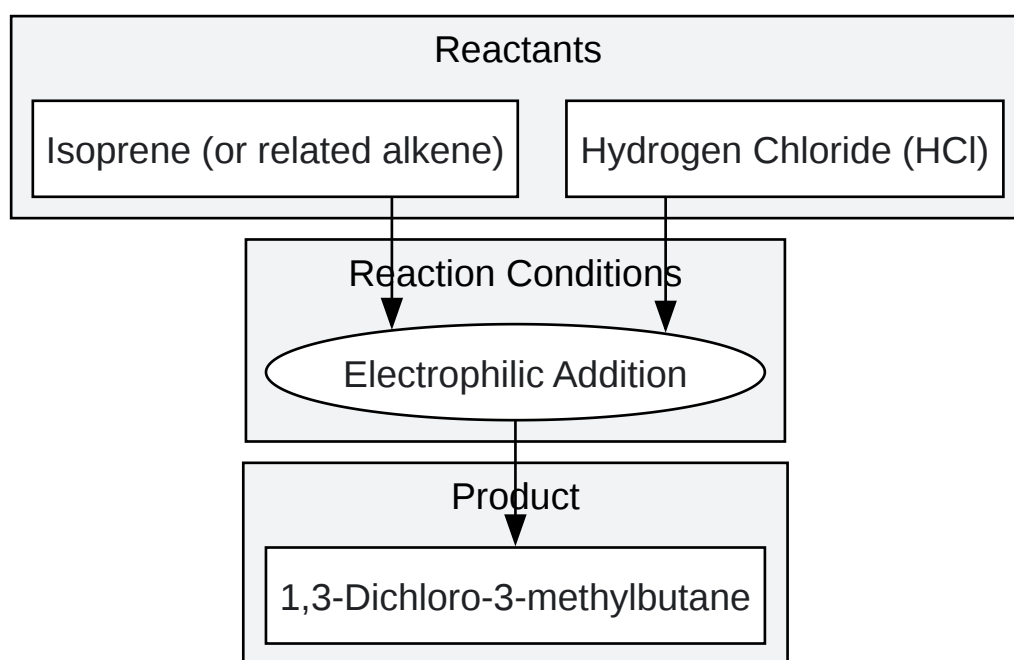
Spectroscopy Type	Data Highlights	Source
<sup>1</sup> H NMR	Data available on public databases.	[2]
<sup>13</sup> C NMR	Data available on public databases.	[2]
Mass Spectrometry	GC-MS data available, with top peaks at m/z 69, 41, and 77.	[2]
Infrared (IR) Spectroscopy	Vapor phase IR spectrum available from the NIST/EPA Gas-Phase Infrared Database.	[2][3]

## Synthesis and Experimental Protocols

While multiple synthetic routes may exist, a common laboratory-scale preparation involves the chlorination of an appropriate alkene precursor.

### General Synthesis via Hydrochlorination

A primary route to forming this dichloroalkane involves the addition of hydrogen chloride to an unsaturated precursor, such as 3-methyl-1,3-butadiene, followed by further chlorination. A more direct, cited method involves the reaction of ethyl methacrylate with chlorine.[6]



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Caption: General workflow for the synthesis of **1,3-dichloro-3-methylbutane**.

### Experimental Protocol: Electrophilic Addition

The following is a generalized protocol based on the principles of electrophilic addition to alkenes for the synthesis of dichloroalkanes.

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, a gas inlet tube, and a reflux condenser, dissolve the alkene precursor (e.g., 3-methyl-1,3-butadiene) in a

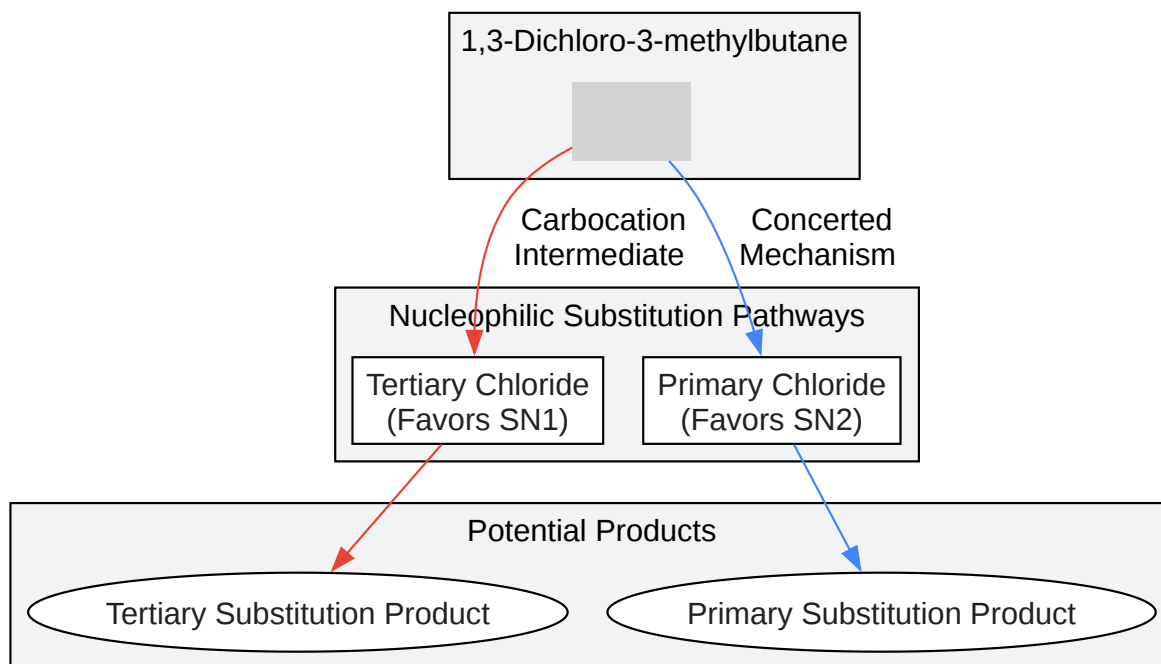
suitable inert solvent (e.g., dichloromethane) under an inert atmosphere (e.g., nitrogen).

- **Gas Introduction:** Cool the solution to 0°C using an ice bath. Bubble dry hydrogen chloride gas slowly through the solution with vigorous stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by taking aliquots and analyzing them using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, stop the gas flow and allow the mixture to warm to room temperature. Quench the reaction by slowly adding a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water and brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude **1,3-dichloro-3-methylbutane** using fractional distillation.

## Chemical Reactivity and Applications

The utility of **1,3-dichloro-3-methylbutane** in organic synthesis stems from its nature as a bifunctional electrophile. The molecule contains two chlorine atoms with distinct chemical environments: a primary chloride and a tertiary chloride. This differential reactivity allows for selective and sequential substitution reactions.

The tertiary chloride is highly susceptible to S<sub>N</sub>1 (unimolecular nucleophilic substitution) reactions due to the formation of a stable tertiary carbocation intermediate.<sup>[7]</sup> In contrast, the primary chloride is more prone to S<sub>N</sub>2 (bimolecular nucleophilic substitution) reactions, which involve a backside attack by a nucleophile.<sup>[7]</sup> This dual reactivity makes it a valuable building block for creating complex molecular architectures.



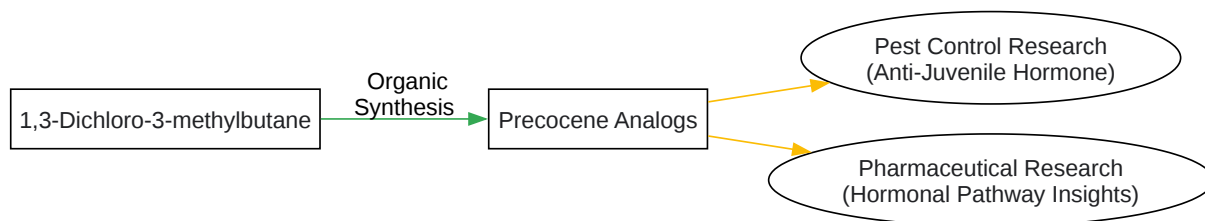
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Caption: Differential reactivity of the chloro- sites in **1,3-dichloro-3-methylbutane**.

## Application in the Synthesis of Precocene Analogs

A significant application of **1,3-dichloro-3-methylbutane** is its use as a reagent in the synthesis of Precocene analogs.[1] Precocenes are natural products that exhibit anti-juvenile hormone activity in insects.[1] By disrupting the hormonal regulation of insect development, these compounds can act as effective pest control agents, offering a potential alternative to conventional pesticides.[1]

The synthesis of these analogs using **1,3-dichloro-3-methylbutane** is also of interest in pharmaceutical research.[1] Understanding the hormonal pathways in insects can provide insights that may be applicable to the development of new drugs targeting specific human hormonal pathways.[1]



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Caption: Application of **1,3-dichloro-3-methylbutane** in research and development.

## Safety and Handling

**1,3-Dichloro-3-methylbutane** is classified as harmful if swallowed.[2][5] Users should adhere to standard laboratory safety protocols when handling this compound.

- GHS Classification: Acute toxicity, Oral, Category 4.[5]
- Hazard Statement: H302: Harmful if swallowed.[2][5]
- Precautionary Statements:
  - P264: Wash hands thoroughly after handling.[5]
  - P270: Do not eat, drink or smoke when using this product.[5]
  - P301+P317: IF SWALLOWED: Get medical help.[2]
  - P330: Rinse mouth.[2][5]
  - P501: Dispose of contents/container to an approved waste disposal plant.[2]

It is an irritant and should not come into contact with skin or eyes.[6] Handling should be performed in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn.[8]

## Conclusion

**1,3-Dichloro-3-methylbutane** is a valuable and versatile reagent in organic synthesis. Its defining feature is the differential reactivity of its primary and tertiary chloro groups, enabling selective  $S_N2$  and  $S_N1$  reactions, respectively. This property makes it a strategic precursor for synthesizing complex molecules, most notably Precocene analogs, which have significant implications for pest control and pharmaceutical research. Proper handling and adherence to safety protocols are essential when working with this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dichloro-3-methylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052916#1-3-dichloro-3-methylbutane-cas-number-624-96-4]

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